

# Stannous Sulfate: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Stannous sulfate

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An In-depth Examination of its Chemical Identity, Safety Profile, and Handling Protocols

This technical guide provides a detailed overview of **stannous sulfate** ( $\text{SnSO}_4$ ), a compound utilized in various research and industrial applications, including electroplating and as a laboratory reagent.<sup>[1][2]</sup> This document is intended for researchers, scientists, and drug development professionals, offering critical information on its chemical identity, a thorough analysis of its safety data, and standardized protocols for safe handling and use.

## Chemical Identification

**Stannous sulfate**, also known as tin(II) sulfate, is an inorganic compound with the chemical formula  $\text{SnSO}_4$ .<sup>[3]</sup> It is a white, crystalline solid that is partially soluble in water and is known to be moisture-sensitive.<sup>[2][4]</sup>

Identifier	Value
Chemical Name	Stannous Sulfate
Synonyms	Tin(II) sulfate, Tin sulfate, Sulfuric acid, tin(2+)salt (1:1)[1]
CAS Number	7488-55-3[1][3][5][6][7]
Molecular Formula	SnSO <sub>4</sub> [1][3][5][6]
Molecular Weight	214.77 g/mol [3]
EC Number	231-302-2[3][6]

## Physicochemical Properties

A summary of the key physical and chemical properties of **stannous sulfate** is presented below. This data is essential for understanding its behavior under various experimental conditions.

Property	Value
Appearance	Off-white solid[4]
Odor	Odorless[4]
Melting Point	360 °C / 680 °F[4]
pH	2.0 (50 g/L aqueous solution)[4]
Solubility	Partially soluble in water[4]
Stability	Stable under normal conditions; moisture sensitive[4]

## Safety Data Sheet (SDS) Analysis

The Safety Data Sheet is a critical document providing comprehensive information about the hazards of a chemical and the necessary precautions. The standardized GHS (Globally Harmonized System of Classification and Labelling of Chemicals) format ensures consistency.



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Caption: Logical flow of information in a Safety Data Sheet (SDS).

## Hazard Classification

**Stannous sulfate** is classified as a hazardous chemical. The following table summarizes its GHS hazard statements, which describe the nature of the hazards involved.

Hazard Class	Category	Hazard Statement
Corrosive to metals	1	H290: May be corrosive to metals[5][8]
Acute toxicity, Inhalation	4	H332: Harmful if inhaled[5][8]
Skin corrosion/irritation	2	H315: Causes skin irritation[5][8]
Serious eye damage/eye irritation	1 / 2	H319: Causes serious eye irritation[5][6][8]
Skin sensitization	1	H317: May cause an allergic skin reaction[5][8]
Germ cell mutagenicity	2	H341: Suspected of causing genetic defects[5][8]
Specific target organ toxicity - single exposure	3	H335: May cause respiratory irritation[5][6][8]
Specific target organ toxicity - repeated exposure	2	H373: May cause damage to organs (Cardiovascular system) through prolonged or repeated exposure[5][8]
Hazardous to the aquatic environment - chronic hazard	1	H410: Very toxic to aquatic life with long lasting effects[5][8]

## Precautionary Measures

Safe handling of **stannous sulfate** requires adherence to specific precautionary statements. These are categorized into Prevention, Response, Storage, and Disposal.

Category	Precautionary Statement Code	Statement
Prevention	P260	Do not breathe dust/fume/gas/mist/vapours/spray.[5][8]
P273	Avoid release to the environment.[8]	
P280	Wear protective gloves/protective clothing/eye protection/face protection.[5][8]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.[6]
P304 + P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[6]	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[5][6]	
P312	Call a POISON CENTRE/doctor if you feel unwell.[8]	
P391	Collect spillage.[8]	
Storage	P403 + P233	Store in a well-ventilated place. Keep container tightly closed.[8]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.[8]

## Experimental Protocols: Safe Handling and Use

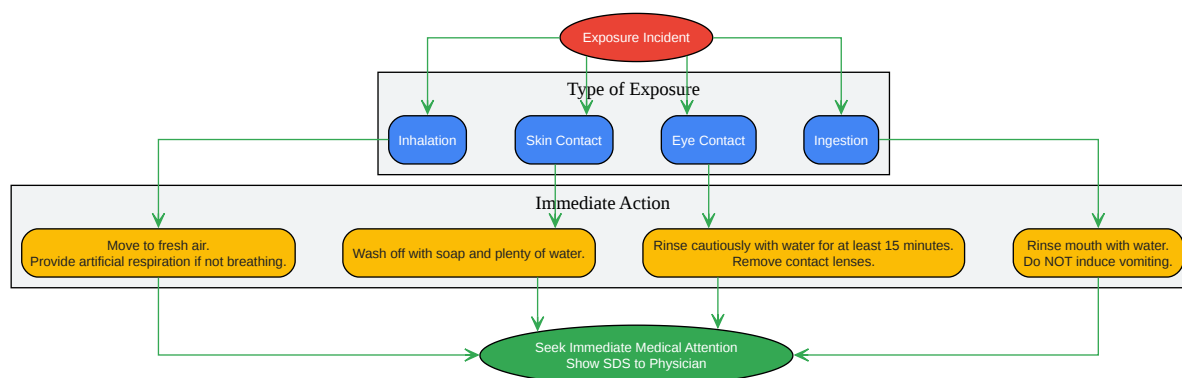
Adherence to strict experimental protocols is paramount when working with **stannous sulfate** to ensure personnel safety and experimental integrity.

## Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[\[5\]](#)[\[6\]](#)
- Eye Protection: Chemical safety goggles or a face shield are mandatory to prevent eye contact.[\[5\]](#)
- Skin Protection: Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or protective suit must be worn to prevent skin contact.[\[5\]](#)
- Respiratory Protection: If dust formation is unavoidable, a NIOSH-approved particulate respirator should be used.[\[5\]](#)

## First-Aid Procedures

A clear workflow for emergency response is critical.



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Caption: First-aid response workflow for **stannous sulfate** exposure.

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician immediately.[9]
- Skin Contact: In case of skin contact, wash off with soap and plenty of water. Take off contaminated clothing and wash it before reuse. Consult a physician.[8][9]
- Eye Contact: For eye contact, rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[5][9]
- Ingestion: If swallowed, do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[8][9]

## Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place.[5] Keep the container tightly closed, as the material is moisture-sensitive.[4][9]

- Disposal: Disposal of **stannous sulfate** and its containers must be done in accordance with local, state, and federal regulations. It should not be allowed to enter drains or the environment.[5][9]

This guide provides a foundational understanding of **stannous sulfate** for the scientific community. Always refer to the most current Safety Data Sheet provided by the supplier before use and ensure all laboratory personnel are trained on its specific hazards and handling procedures.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)